

# Lactose Octaacetate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B1139677*

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This technical guide provides an in-depth overview of **lactose octaacetate**, a fully acetylated derivative of lactose. It covers its chemical properties, detailed synthesis protocols, and known biological activities, presenting a valuable resource for its application in research and development.

## Core Chemical and Physical Data

**Lactose octaacetate** is a white crystalline solid. It is also known by other names such as  $\beta$ -Octaacetyllactose, Octa-O-acetyl-D-lactose, and Peracetylated lactose.<sup>[1][2]</sup> The key quantitative data for **lactose octaacetate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Weight	678.59 g/mol	[1][2][3][4][5]
Molecular Formula	C <sub>28</sub> H <sub>38</sub> O <sub>19</sub>	[1][2][3][4][5]
CAS Number	23973-20-8	[1][2][3][6]
6291-42-5 (β-isomer)	[1][4]	
Melting Point	75-78 °C	[3][7]
139-141 °C (β-isomer)	[5]	
Storage Temperature	2-8°C	[3][7]
< -15°C (long-term)	[1][2]	

## Synthesis of Lactose Octaacetate

The synthesis of **lactose octaacetate** is typically achieved through the esterification of lactose with acetic anhydride. Several methods have been reported, with variations in catalysts, reaction conditions, and purification procedures. Below are detailed protocols for two common synthesis approaches.

### Experimental Protocol 1: Microwave-Assisted Synthesis

This method offers a rapid and efficient "green" synthesis of **lactose octaacetate**.<sup>[4]</sup>

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate (catalyst)
- 95% (v/v) ethanol for recrystallization
- Distilled water

## Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm<sup>3</sup> (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate.[3]
- Irradiate the reaction mixture in a microwave oven at 700 W for 10 minutes.[3]
- Pour the resulting sample into 200 cm<sup>3</sup> of distilled water with ice cubes.
- Stir the mixture and leave it at 4°C for 12 hours to allow for the precipitation of **lactose octaacetate** as a white solid.[4]
- Filter the precipitate under a vacuum and wash it with distilled water.[3]
- Further purify the product by recrystallization from 95% ethanol.[4]
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.

## Experimental Protocol 2: Conventional Heating Synthesis

This protocol follows a more traditional approach using conventional heating.

## Materials:

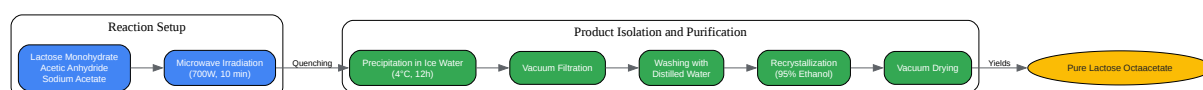
- Anhydrous D-lactose
- Acetic acid
- Anhydrous sodium acetate
- Acetic anhydride

## Procedure:

- Heat a mixture of anhydrous D-lactose (0.1 mole), acetic acid (0.8 mole), and anhydrous sodium acetate (0.36 g) at 100°C for 2 hours with stirring.[5]

- Remove the excess acetic acid and water under a vacuum.
- To the resulting partially acetylated lactose, add acetic anhydride and anhydrous sodium acetate in a mole ratio of 1:5:0.25.[5]
- Heat the mixture under reflux with stirring for approximately 30 minutes.[5]
- Distill the excess acetic anhydride and acetic acid from the reactor.
- The molten product is then mixed with water, ground, filtered, and dried to yield **lactose octaacetate**.

#### Experimental Workflow for Microwave-Assisted Synthesis of **Lactose Octaacetate**



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Caption: Workflow for the microwave-assisted synthesis of **lactose octaacetate**.

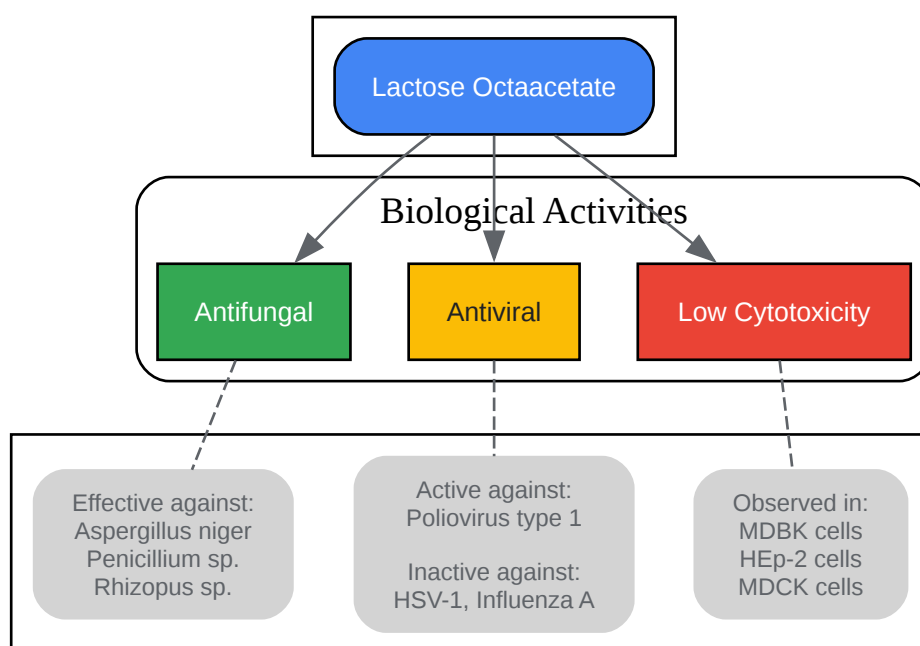
## Biological Activities of Lactose Octaacetate

**Lactose octaacetate** has been investigated for various biological activities and is noted for being a biodegradable surfactant.[3] Its primary activities are summarized below.

- Antimicrobial Activity: It has demonstrated better antifungal than antibacterial properties.[4]
- Antifungal Activity: **Lactose octaacetate** shows slight to moderate activity against fungi such as *Aspergillus niger*, *Penicillium* sp., *Rhizopus* sp., and *Fusarium moniliforme*. [4]
- Antiviral Activity: It has shown some antiviral activity against Poliovirus type 1 (PV-1).[1][4] However, it was found to be inactive against Herpes Simplex Virus type 1 (HSV-1), Influenza A virus (H3N2), and Coxsackievirus B1.[4]

- Cytotoxicity: **Lactose octaacetate** has demonstrated low cytotoxicity against Madin-Darby bovine kidney (MDBK), human epithelial type 2 (HEp-2), and Madin-Darby canine kidney (MDCK) cell lines.[4]

#### Summary of Known Biological Activities of **Lactose Octaacetate**



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Caption: Overview of the biological activities of **lactose octaacetate**.

## Applications and Future Directions

**Lactose octaacetate** serves as a valuable intermediate in synthetic carbohydrate chemistry, particularly in the synthesis of complex oligosaccharides found in human milk.[2] Its demonstrated antimicrobial and antiviral properties, coupled with low cytotoxicity, suggest potential applications in the development of novel therapeutic agents, food preservatives, and as an active ingredient in cosmetic and pharmaceutical formulations.[4] Further research into its mechanisms of action and exploration of its efficacy in various in vivo models are warranted to fully realize its therapeutic and commercial potential.

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